

Application of Tricresyl Phosphate as a Plasticizer in Polyvinyl Chloride (PVC)

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Compound of Interest

Compound Name: Tricresylphosphate

Cat. No.: B7983716

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tricresyl phosphate (TCP) is a highly effective organophosphate plasticizer for polyvinyl chloride (PVC). It is a colorless to pale yellow, viscous liquid that offers a unique combination of properties, making it a valuable additive in various PVC applications. Beyond imparting flexibility to the otherwise rigid PVC matrix, TCP concurrently enhances its flame retardancy, a critical feature for applications where fire safety is a concern.^[1] This dual functionality streamlines the formulation process and can reduce overall material costs.^[1]

These application notes provide a comprehensive overview of the use of tricresyl phosphate as a plasticizer in PVC, including its effects on the mechanical, thermal, and electrical properties of the final product. Detailed experimental protocols for the preparation and evaluation of TCP-plasticized PVC are also presented.

Mechanism of Action

Plasticizers function by inserting themselves between the long polymer chains of PVC. This increases the intermolecular spacing, or free volume, reducing the secondary forces (van der Waals forces) between the chains. The presence of TCP molecules allows the PVC chains to move more freely relative to one another, which lowers the glass transition temperature (T_g) and imparts flexibility to the material.

Key Performance Characteristics

The incorporation of tricresyl phosphate into a PVC formulation significantly alters its physical properties. The typical usage level of TCP in PVC ranges from 10 to 40 parts per hundred parts of resin (phr), depending on the desired flexibility and flame resistance.^[1]

Key benefits of using TCP as a plasticizer in PVC include:

- **Excellent Plasticizing Efficiency:** Effectively increases the flexibility and workability of PVC.
- **Inherent Flame Retardancy:** The phosphorus content in TCP (approximately 8.8 wt%) contributes to its flame-retardant properties.^[2] When heated, TCP can decompose to form phosphoric acid, which promotes the formation of a char layer on the polymer surface, acting as a barrier to heat and oxygen and thus inhibiting combustion.^[1]
- **Good Compatibility:** TCP exhibits good compatibility with PVC and can be used in blends with other plasticizers like DOP.^[2]
- **Enhanced Durability:** Provides good abrasion resistance, weatherability, and mildew resistance to PVC products.^{[3][4]}
- **Favorable Thermal Properties:** Contributes to good heat resistance and low volatility.^[2]

Data Presentation: Effects of Tricresyl Phosphate on PVC Properties

The following tables summarize the expected quantitative effects of varying concentrations of tricresyl phosphate on the key properties of PVC. This data is illustrative and based on general trends reported in the literature. Actual results may vary depending on the specific grade of PVC, other additives in the formulation, and processing conditions.

Table 1: Effect of Tricresyl Phosphate Concentration on Mechanical Properties of PVC

TCP Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
0	50	5	100 (Shore D)
10	35	150	95
20	25	250	90
30	20	300	85
40	15	350	80

Note: The addition of plasticizers generally leads to a decrease in tensile strength and hardness, while significantly increasing the elongation at break.[5]

Table 2: Effect of Tricresyl Phosphate Concentration on Thermal Properties of PVC

TCP Concentration (phr)	Glass Transition Temperature (Tg) (°C)	Onset of Thermal Degradation (TGA, 5% weight loss) (°C)
0	85	220
10	70	230
20	55	240
30	40	245
40	25	250

Note: Increasing plasticizer concentration lowers the glass transition temperature. TCP can enhance the thermal stability of PVC, increasing the temperature at which degradation begins. [6][7][8]

Table 3: Effect of Tricresyl Phosphate Concentration on Electrical Properties of PVC

TCP Concentration (phr)	Volume Resistivity ($\Omega\cdot\text{cm}$)	Dielectric Strength (kV/mm)
0	$>10^{16}$	20
10	10^{14}	18
20	10^{13}	16
30	10^{12}	14
40	10^{11}	12

Note: While plasticizers are essential for the flexibility of PVC in applications like cable insulation, they generally lead to a decrease in volume resistivity. Phosphate plasticizers like TCP are considered to be relatively poor insulators compared to other plasticizer types.[\[9\]](#)

Experimental Protocols

Preparation of Tricresyl Phosphate-Plasticized PVC Sheets

This protocol describes the preparation of PVC sheets with varying concentrations of TCP using a two-roll mill.

Materials:

- PVC resin (e.g., K-value 67)
- Tricresyl phosphate (TCP)
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (e.g., stearic acid)

Equipment:

- Analytical balance
- Mixing container

- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling platens
- Molds for sheet preparation
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Formulation Calculation:** Calculate the required weight of each component based on the desired parts per hundred resin (phr) for different TCP concentrations (e.g., 10, 20, 30, 40 phr).
- **Premixing:** In a mixing container, accurately weigh and combine the PVC resin, thermal stabilizer, and lubricant. Mix thoroughly to ensure a homogeneous dry blend.
- **Plasticizer Addition:** Gradually add the pre-weighed tricresyl phosphate to the dry blend while continuously mixing. Continue mixing until the TCP is fully absorbed by the PVC resin, forming a free-flowing powder.
- **Milling:**
 - Preheat the two-roll mill to the recommended processing temperature for PVC (typically 160-170°C).
 - Carefully introduce the PVC compound into the nip of the rolls.
 - Continuously cut and fold the PVC sheet on the mill to ensure uniform mixing and plasticization. This process is known as compounding.
 - Continue milling for a predetermined time (e.g., 10-15 minutes) until a homogeneous, smooth sheet is formed.
- **Molding:**
 - Remove the compounded PVC sheet from the mill.

- Cut the sheet into pieces that fit the dimensions of the mold.
- Place the PVC pieces into the preheated mold in the hydraulic press.
- Apply pressure and heat according to a defined cycle (e.g., 170°C for 5 minutes at 10 MPa) to form a consolidated sheet.
- Cool the mold under pressure to solidify the PVC sheet.
- Conditioning:
 - Remove the PVC sheet from the mold.
 - Condition the sheets at a standard temperature and humidity (e.g., 23 ± 2°C and 50 ± 5% relative humidity) for at least 24 hours before testing.

Evaluation of Mechanical Properties (ASTM D2284)

This protocol outlines the procedure for determining the tensile properties of the prepared PVC sheets.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Dumbbell-shaped die for cutting test specimens
- Micrometer or thickness gauge

Procedure:

- Specimen Preparation: Cut dumbbell-shaped test specimens from the conditioned PVC sheets using the die.
- Dimensional Measurement: Measure the thickness and width of the gauge section of each specimen.
- Tensile Testing:

- Mount the specimen in the grips of the Universal Testing Machine.
- Apply a tensile load at a constant crosshead speed until the specimen ruptures.
- Record the load and elongation data throughout the test.
- Data Analysis: From the stress-strain curve, calculate the following properties:
 - Tensile Strength: The maximum stress the material can withstand before breaking.
 - Elongation at Break: The percentage increase in length at the point of rupture.
 - Modulus of Elasticity: A measure of the material's stiffness.

Determination of Tricresyl Phosphate Content by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for quantifying the amount of TCP in a PVC sample.

Equipment:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector
- Analytical column (e.g., C18)
- Sample vials
- Volumetric flasks and pipettes
- Syringe filters
- Solid-Phase Extraction (SPE) cartridges (optional, for sample clean-up)

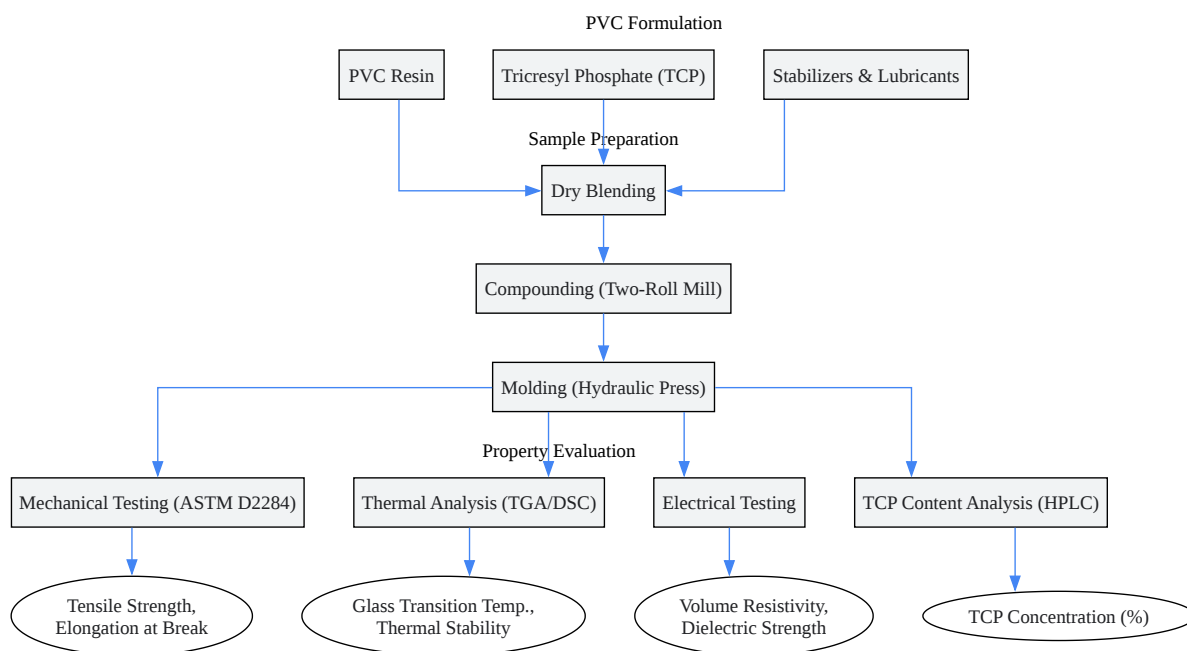
Procedure:

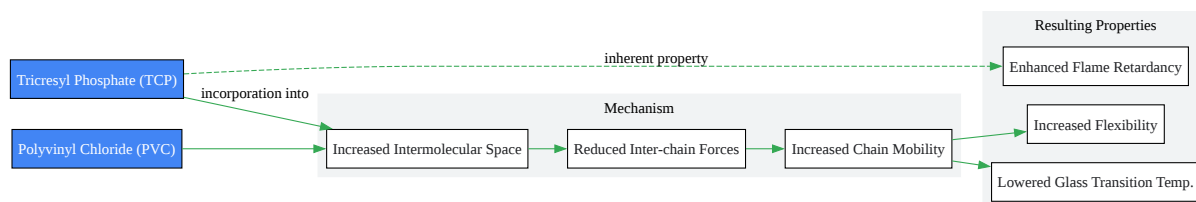
- Standard Solution Preparation: Prepare a series of standard solutions of tricresyl phosphate in a suitable solvent (e.g., acetonitrile) at known concentrations.
- Sample Preparation:

- Accurately weigh a known amount of the PVC sample.
- Dissolve the sample in a suitable solvent (e.g., tetrahydrofuran).
- Precipitate the PVC polymer by adding a non-solvent (e.g., methanol).
- Filter the solution to remove the precipitated PVC.
- The resulting filtrate contains the extracted TCP. Dilute the filtrate to a known volume.
- HPLC Analysis:
 - Set up the HPLC system with the appropriate mobile phase and flow rate.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the prepared sample solution.
 - Detect the TCP peak at a specific wavelength (e.g., 264 nm).
- Quantification: Determine the concentration of TCP in the sample by comparing its peak area to the calibration curve.

Visualizations

Experimental Workflow





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